

CAS number and molecular structure of Methyl hydrazinecarbodithioate

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Compound of Interest

Compound Name: *Methyl hydrazinecarbodithioate*

Cat. No.: *B1228944*

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An In-depth Technical Guide to **Methyl Hydrazinecarbodithioate** for Researchers and Drug Development Professionals

Introduction

Methyl hydrazinecarbodithioate, also known as S-methyl dithiocarbazate, is a versatile chemical intermediate with significant applications in organic synthesis and medicinal chemistry. Its unique structural features, combining a hydrazine moiety with a dithiocarboxylate group, make it a valuable precursor for the synthesis of a wide range of heterocyclic compounds. These derivatives have garnered considerable attention for their diverse biological activities, including potential anticancer, antiviral, and antimicrobial properties. This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **methyl hydrazinecarbodithioate**, tailored for researchers, scientists, and professionals in the field of drug development.

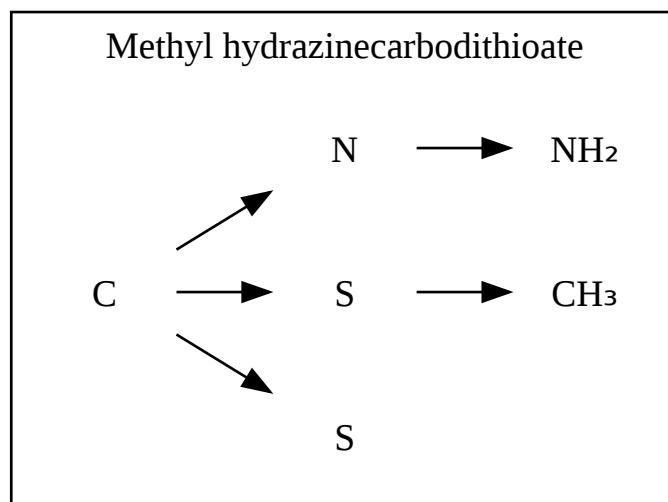
Chemical and Physical Properties

Methyl hydrazinecarbodithioate is a well-characterized compound with established physical and chemical properties. A summary of its key identifiers and properties is presented in the table below.

Property	Value	Reference
CAS Number	5397-03-5	[1] [2]
Molecular Formula	C ₂ H ₆ N ₂ S ₂	[1] [2]
Molecular Weight	122.22 g/mol	[1]
IUPAC Name	Methyl hydrazinecarbodithioate	[1]
Synonyms	Methyl dithiocarbazate, S- Methyl dithiocarbazate, Dithiocarbazic acid methyl ester	[3] [4] [5]
Appearance	White solid	[6]
Melting Point	79 °C	[6]
Boiling Point	207.3 °C at 760 mmHg	[2]
Density	1.314 g/cm ³	[2]
Flash Point	79.2 °C	[2]
SMILES	CSC(=S)NN	[1]

Molecular Structure

The molecular structure of **Methyl hydrazinecarbodithioate** is characterized by a central carbon atom double-bonded to a sulfur atom and single-bonded to another sulfur atom and a hydrazine group. The second sulfur atom is bonded to a methyl group.



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Caption: 2D representation of **Methyl hydrazinecarbodithioate** structure.

Synthesis of Methyl Hydrazinecarbodithioate

The synthesis of **methyl hydrazinecarbodithioate** is a well-established process, typically involving the reaction of hydrazine with carbon disulfide, followed by methylation. Several variations of this synthesis have been reported in the literature.

Experimental Protocol: Synthesis from Hydrazine, Carbon Disulfide, and Methyl Iodide

This protocol is adapted from procedures described in various patents and publications.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Hydrazine hydrate (85%)
- Potassium hydroxide
- Carbon disulfide
- Methyl iodide

- Ethanol
- Water
- Ether

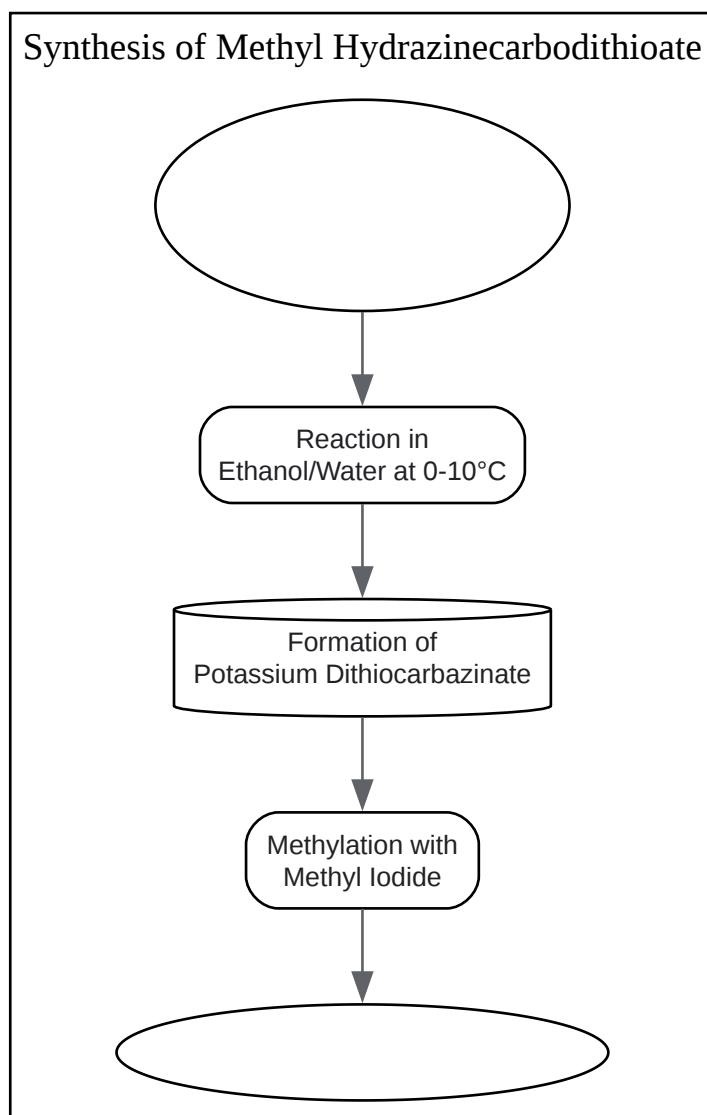
Procedure:

- Prepare a solution of potassium hydroxide in a mixture of water and ethanol in a reaction vessel equipped with a stirrer and a cooling bath.
- Cool the solution to 0°C.
- Slowly add hydrazine hydrate to the cooled potassium hydroxide solution while maintaining the temperature.
- To this mixture, add pre-cooled carbon disulfide dropwise, ensuring the internal temperature of the reaction mixture does not exceed 10°C. A yellow oil, potassium dithiocarbazinate, may separate during this addition.
- After the addition of carbon disulfide is complete, continue stirring the mixture for an additional hour.
- Cool the reaction mixture and add two volumes of ether to precipitate more of the potassium dithiocarbazinate.
- Separate the oily layer and dissolve it in water.
- Cool the resulting aqueous solution in an ice bath.
- Add methyl iodide in small portions with shaking and cooling after each addition until the methyl iodide is consumed.
- Allow the reaction mixture to stand for several hours with occasional shaking to ensure the completion of the reaction.
- The resulting solid, methyl dithiocarbodithioate, is collected by filtration.

- The crude product can be purified by recrystallization from ethanol.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Methyl hydrazinecarbodithioate**.



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Caption: Workflow for the synthesis of **Methyl hydrazinecarbodithioate**.

Applications in Research and Drug Development

Methyl hydrazinecarbodithioate serves as a crucial building block in the synthesis of various heterocyclic compounds with potential therapeutic applications.

Intermediate for Biologically Active Molecules:

- Derivatives of **methyl hydrazinecarbodithioate**, particularly isatin-derived dithiocarbazate imines, have been investigated for a broad spectrum of physiological properties.[10][11]
- It is a precursor for the synthesis of carbothiohydrazones, carbothiohydrazides, and various aza-heterocyclic compounds like pyrazoles, 1,2,4-triazoles, and 1,3,4-thiadiazoles.[10]
- It has been used as an intermediate in the preparation of 6-aryl-pyridine thiosemicarbazones, which have been explored for their biological activities.[7][8][9]

Anticancer and Antiviral Activity:

- A study on twelve methyl-2-arylidene hydrazinecarbodithioates revealed cytostatic activity against human promyelocytic leukemia cells.[12]
- Some of these derivatives also exhibited antiviral activity against herpes simplex virus (HSV) and varicella-zoster virus (VZV).[12]
- A novel piperidone hydrazine carbodithioate derivative demonstrated significant inhibitory activity against the Hep G2 liver cancer cell line.[13]

Spectroscopic Data

The structural elucidation of **Methyl hydrazinecarbodithioate** and its derivatives is supported by various spectroscopic techniques.

Spectroscopic Data Type	Observed Values / Information	Reference
Mass Spectrometry (EI)	Molecular Weight: 122.212 g/mol	[4]
Gas Phase Ion Energetics	Ionization Energy: 8.81 eV	[14]
¹ H NMR (for a derivative)	For Methyl 2-[(Z)-5-bromo-2-oxoindolin-3-ylidene]hydrazinecarbodithioate e: δ 2.63 (s, 3H), 6.92 (d, 1H), 7.59 (dd, 1H), 7.63 (d, 1H), 11.48 (s, 1H), 13.90 (s, 1H) ppm.	[11]
HRMS (for a derivative)	For Methyl 2-[(Z)-5-bromo-2-oxoindolin-3-ylidene]hydrazinecarbodithioate e: [M+H] ⁺ found at 329.9335 m/z.	[11]

Safety Information

Methyl hydrazinecarbodithioate is a chemical that requires careful handling due to its potential hazards.

Hazard Class	Hazard Statement	Precautionary Statement	Reference
Skin Irritation	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/ attention. P362: Take off contaminated clothing and wash before reuse.	[15]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/ face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/ attention.	[15]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304 + P340 + P312: IF INHALED: Remove	[15]

person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.

Conclusion

Methyl hydrazinecarbodithioate is a chemical of significant interest to the scientific and drug development communities. Its straightforward synthesis and versatile reactivity make it an invaluable intermediate for creating novel compounds with a wide array of biological activities. The demonstrated cytostatic and antiviral properties of its derivatives underscore the potential of this scaffold in the development of new therapeutic agents. As research in this area continues, it is likely that more applications for **methyl hydrazinecarbodithioate** and its derivatives will be discovered, further solidifying its importance in medicinal chemistry. Proper handling and adherence to safety protocols are essential when working with this compound.

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